

Comprehensive Safety and Handling Guide for D-Erythrose-1-13C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: D-Erythrose-1-13C

Cat. No.: B118254

[Get Quote](#)

This guide provides essential safety and logistical information for the handling of **D-Erythrose-1-13C**, a stable isotope-labeled form of D-Erythrose. The procedures outlined are designed to ensure the safety of researchers, scientists, and drug development professionals.

Physicochemical and Safety Data

While a specific Safety Data Sheet (SDS) for **D-Erythrose-1-13C** is not readily available, the safety profile is expected to be nearly identical to that of unlabeled D-Erythrose, with the key difference being the isotopic enrichment. **D-Erythrose-1-13C** is not radioactive and does not require special handling for radiological hazards.^{[1][2]} The primary considerations are related to the chemical properties of erythrose.

Property	Value	Source
Chemical Name	(2R,3R)-2,3,4-trihydroxy(1- ¹³ C)butanal	[3]
CAS Number	70849-19-3	[3][4]
Molecular Formula	C ₃ ¹³ CH ₈ O ₄	[5]
Molecular Weight	121.10 g/mol	[3][5]
Appearance	Varies; may be a solution or solid	
Storage Temperature	2-8°C (Refrigerator)	
Incompatible Materials	Strong oxidizing agents	[6]
Hazard Classification	Not classified as hazardous under GHS	[6]

Personal Protective Equipment (PPE)

Standard laboratory PPE is required to minimize exposure when handling **D-Erythrose-1-¹³C**. The following equipment should be used:

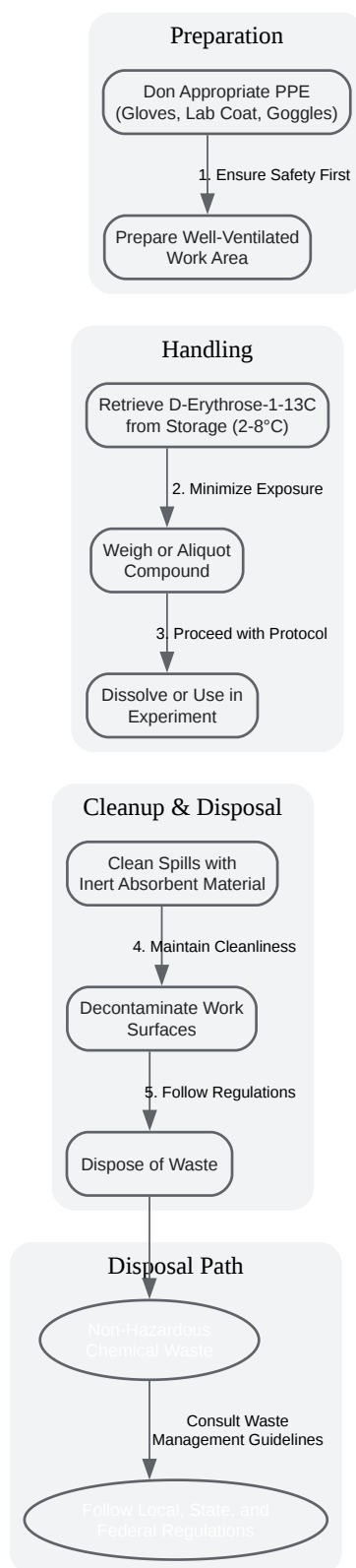
- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to protect against splashes.[7][8] For operations with a higher risk of splashing, a face shield should be used in conjunction with goggles.[8]
- **Hand Protection:** Chemically resistant gloves should be worn to prevent skin contact.[6][7] Since no glove material is impervious to all chemicals, gloves should be inspected before use and replaced if they show signs of degradation.[7]
- **Body Protection:** A standard laboratory coat is required for all procedures.[7]
- **Respiratory Protection:** Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required.[6][9] If aerosols are generated or ventilation is poor, a NIOSH-approved respirator may be necessary based on a risk assessment.

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for maintaining a safe laboratory environment.

Experimental Workflow and Handling Protocol

The following workflow outlines the key steps for the safe handling of **D-Erythrose-1-13C** from receipt to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **D-Erythrose-1-13C**.

Step-by-Step Handling Procedures

- Preparation:
 - Before handling the compound, ensure you are wearing the appropriate PPE: a lab coat, safety glasses with side shields, and chemical-resistant gloves.[6][7]
 - Work in a well-ventilated area, such as a chemical fume hood, especially if there is a potential for generating dust or aerosols.
- Handling:
 - Retrieve **D-Erythrose-1-13C** from its recommended storage condition of 2-8°C.
 - Avoid direct contact with the skin and eyes.[6] Do not breathe in any dust or vapors.[6]
 - If a spill occurs, absorb it with an inert material like sand or silica gel and place it in a suitable, closed container for disposal.[6]
- Disposal:
 - **D-Erythrose-1-13C** is a stable isotope-labeled compound and is not radioactive.[1] Therefore, it does not require special disposal procedures for radioactivity.[1][2]
 - The waste should be treated as non-hazardous chemical waste, unless it has been mixed with other hazardous materials.
 - Always consult and adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[6] Waste generators are responsible for determining if a discarded chemical is classified as hazardous.[6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. moravek.com [moravek.com]
- 2. How to Dispose the Waste from Isotope Labeling [bocsci.com]
- 3. D-Erythrose-1-13C | C₄H₈O₄ | CID 15559153 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. D-Erythrose-1-13C | CAS#:70849-19-3 | Chemsrsc [chemsrc.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. fishersci.com [fishersci.com]
- 7. Choosing The Correct PPE | Environmental Health & Safety [ehs.ucmerced.edu]
- 8. osha.gov [osha.gov]
- 9. icumed.com [icumed.com]
- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for D-Erythrose-1-13C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b118254#personal-protective-equipment-for-handling-d-erythrose-1-13c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

